

In-Depth Technical Guide: Ethyl 4-(2-chloroacetamido)benzoate

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Compound of Interest

Compound Name: Ethyl 4-(2-chloroacetamido)benzoate

Cat. No.: B1267736

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CAS Number: 26226-72-2

This technical guide provides a comprehensive overview of **Ethyl 4-(2-chloroacetamido)benzoate**, a chemical compound with applications in synthetic chemistry and potential pharmacological relevance. The information is tailored for researchers, scientists, and professionals in drug development, presenting key data, experimental protocols, and mechanistic insights.

Chemical and Physical Properties

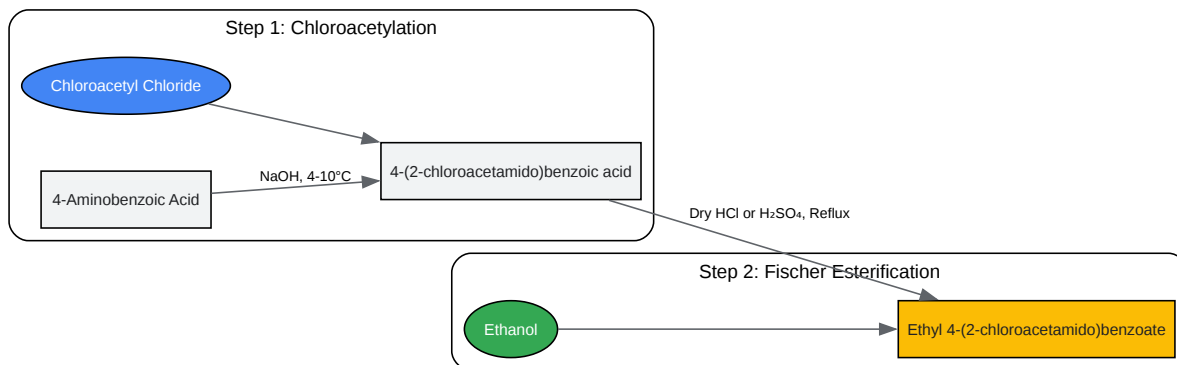
Ethyl 4-(2-chloroacetamido)benzoate is a white solid organic compound. Its fundamental properties are summarized in the table below, compiled from various chemical databases and supplier information.

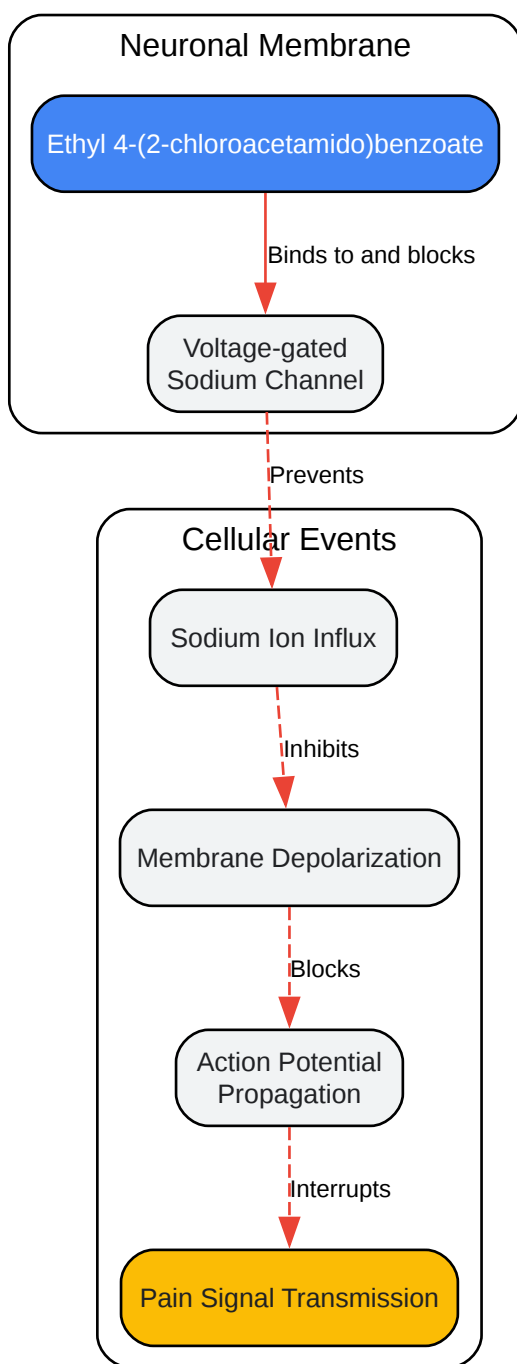
Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₂ ClNO ₃	[1][2]
Molecular Weight	241.67 g/mol	[1][2]
CAS Number	26226-72-2	[1][2]
Melting Point	110-114 °C	[1]
Appearance	White solid	[3]
Purity	≥97% or 98% (typical commercial grades)	[2]
Storage Temperature	Room temperature	[2]

Synthesis and Experimental Protocols

Ethyl 4-(2-chloroacetamido)benzoate is synthesized through a two-step process starting from 4-aminobenzoic acid. The initial step involves the chloroacetylation of the amino group, followed by Fischer esterification of the carboxylic acid group.

Logical Workflow for Synthesis





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References

- 1. ETHYL 4-(2-CHLOROACETAMIDO)BENZOATE | 26226-72-2 [chemicalbook.com]
- 2. calpaclab.com [calpaclab.com]
- 3. researchgate.net [researchgate.net]
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